

Technical Support Center: 1-Amino-3,3-dimethylbutan-2-one hydrochloride

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Compound of Interest

Compound Name: 1-Amino-3,3-dimethylbutan-2-one
hydrochloride

Cat. No.: B042231

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and stable storage of **1-Amino-3,3-dimethylbutan-2-one hydrochloride** (CAS RN: 33119-72-1).

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **1-Amino-3,3-dimethylbutan-2-one hydrochloride**?

A1: For optimal stability, **1-Amino-3,3-dimethylbutan-2-one hydrochloride** should be stored at room temperature in an inert atmosphere.^{[1][2][3]} This helps to prevent degradation from atmospheric moisture and oxygen.

Q2: What are the primary hazards associated with this compound?

A2: **1-Amino-3,3-dimethylbutan-2-one hydrochloride** is classified as a hazardous substance. Key hazard statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^{[1][4]}

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: Due to its hazardous nature, appropriate PPE is mandatory. This includes, but is not limited to, safety glasses or goggles, a lab coat, and chemical-resistant gloves. All handling should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Q5: What is the physical appearance of **1-Amino-3,3-dimethylbutan-2-one hydrochloride**?

A5: It is a solid, typically appearing as a white to yellow powder or crystalline solid.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Compound has discolored or changed appearance.	Improper storage (exposure to air, moisture, or light).	Discontinue use of the discolored compound as it may have degraded. Procure a fresh batch and ensure storage in a tightly sealed container with an inert atmosphere (e.g., under argon or nitrogen) at room temperature.
Inconsistent experimental results.	Compound degradation due to improper storage or handling.	Verify the storage conditions. If the compound has been stored for an extended period or under suboptimal conditions, it is advisable to use a fresh supply. Ensure accurate weighing and handling in a controlled environment.
Skin or respiratory irritation during handling.	Inadequate personal protective equipment (PPE) or ventilation.	Immediately cease work and move to a well-ventilated area. Review and upgrade your PPE to include appropriate gloves, eye protection, and respiratory protection. Ensure all handling of the solid is performed in a certified chemical fume hood.

Quantitative Data Summary

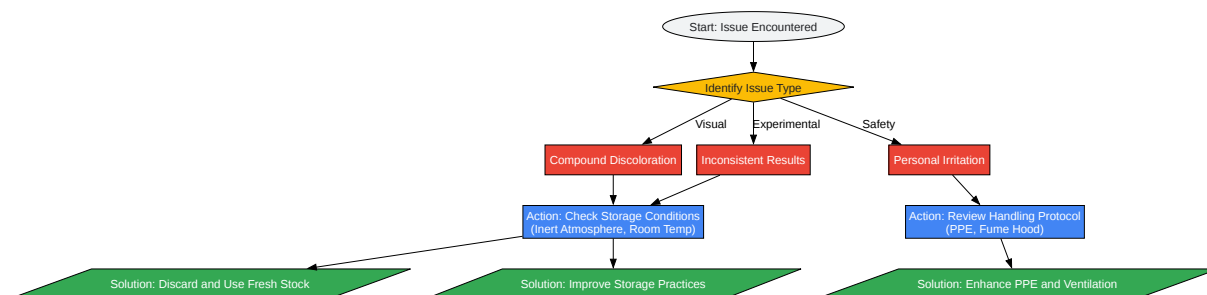
Parameter	Value	Source
Molecular Formula	C6H14ClNO	[1][2]
Molecular Weight	151.63 g/mol	[2][4]
Purity	≥95% - 98%	[1][5]
Physical Form	White to Yellow Solid	[1]
Storage Temperature	Room Temperature	[1][2][3]
Storage Atmosphere	Inert Atmosphere	[1][2][3]

Experimental Protocols

General Protocol for Safe Handling and Use:

- **Preparation:** Before handling, ensure you are in a well-ventilated laboratory and have access to a certified chemical fume hood. Put on all required personal protective equipment (PPE), including safety goggles, a lab coat, and nitrile or other chemical-resistant gloves.
- **Weighing:** To minimize dust inhalation, weigh the solid compound within the chemical fume hood. Use a clean, dry spatula and weighing vessel.
- **Dissolution:** If preparing a solution, add the solid to the solvent slowly while stirring in a closed or contained system within the fume hood.
- **Reaction Setup:** If using in a reaction, ensure the reaction vessel is properly set up in the fume hood to contain any potential splashes or fumes.
- **Cleaning:** After use, decontaminate all surfaces and equipment that came into contact with the compound using an appropriate solvent and cleaning procedure. Dispose of all waste, including contaminated PPE, according to your institution's hazardous waste disposal guidelines.
- **Storage:** Tightly reseal the container after use, preferably flushing with an inert gas like argon or nitrogen before sealing, and return it to the designated storage location at room temperature.[1][2][3]

Visual Workflow



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